SD-2590: Structural Basis of High-Affinity Binding to MMP Catalytic Domains

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Compound of Interest	
Compound Name:	*SD-2590*
CAS No.:	*226396-25-4*
Cat. No.:	*B1663085*

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Executive Summary

SD-2590 (CAS: 226395-93-3) represents a class of ultra-potent, hydroxamate-based Matrix Metalloproteinase (MMP) inhibitors designed to overcome the historical challenge of broad-spectrum toxicity. Unlike first-generation inhibitors (e.g., Batimastat), **SD-2590** exhibits a distinct selectivity profile, displaying sub-nanomolar affinity for the "deep-pocket" gelatinases (MMP-2, MMP-9) and collagenases (MMP-13), while sparing the "shallow-pocket" MMP-1.

This guide dissects the molecular mechanics of **SD-2590**'s interaction with the catalytic zinc domain, provides corrected kinetic models for its tight-binding behavior, and details validated protocols for affinity quantification.

Molecular Mechanism of Action

The Catalytic Zinc Domain

The core catalytic activity of all MMPs relies on a conserved zinc ion (

) coordinated by three histidine residues (HEXXHXXGXXH motif). **SD-2590** functions as a competitive inhibitor by chelating this catalytic zinc, thereby displacing the water molecule

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required for peptide bond hydrolysis.

Structural Binding Mode

SD-2590 is a hydroxamic acid derivative. Its high affinity (

nM) is driven by a two-pronged structural mechanism:

- Bidentate Zinc Chelation (The Anchor): The hydroxamate group (

) forms a bidentate coordination complex with the catalytic

  . The carbonyl oxygen and the hydroxyl oxygen act as electron donors, forming a stable, distorted tetrahedral geometry with the zinc ion. This mimics the transition state of the substrate hydrolysis, effectively "locking" the enzyme.

- S1' Pocket Penetration (The Selectivity Filter): The potency of **SD-2590** over other MMPs is dictated by its P1' side chain—a bulky 4-[4-(trifluoromethoxy)phenoxy]phenyl]sulfonyl group.

  - MMP-2/9/13 (Deep Pocket): These enzymes possess a deep, hydrophobic S1' specificity pocket (the "specificity loop"). The long, hydrophobic tail of **SD-2590** penetrates deeply into this cavity, maximizing Van der Waals interactions and entropy-driven binding.

  - MMP-1 (Shallow Pocket): MMP-1 has a short S1' pocket obstructed by an arginine residue. The bulky tail of **SD-2590** sterically clashes with this residue, preventing the hydroxamate from reaching the zinc, resulting in a

    -fold loss in affinity.

Visualization of Signaling & Binding Logic

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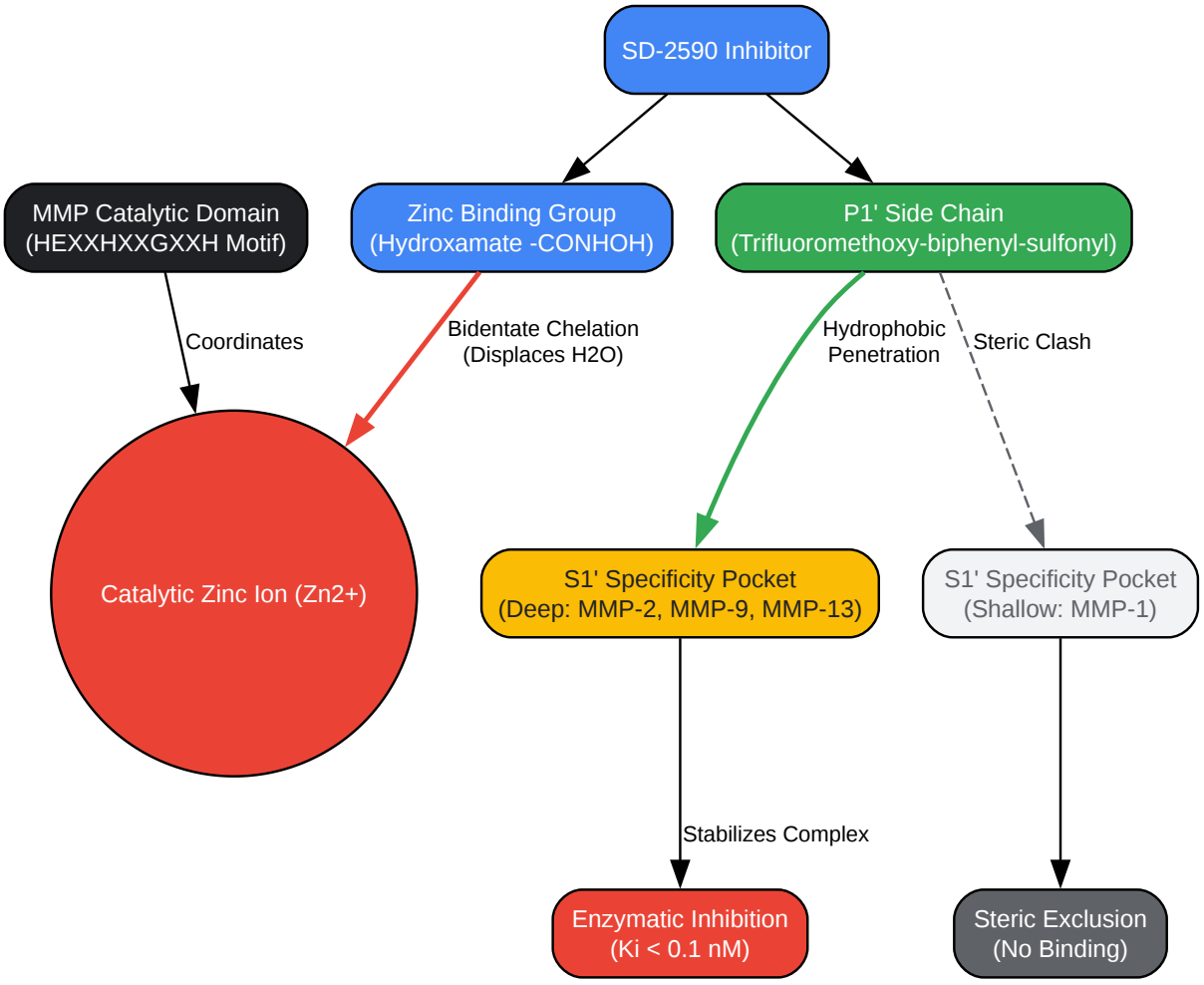

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Figure 1: Mechanistic logic of **SD-2590** binding. The hydroxamate anchors to the Zinc, while the P1' tail dictates selectivity via pocket depth.

Selectivity Profile & Quantitative Data

The following data illustrates the "Deep Pocket" selectivity hypothesis. Note the dramatic drop in potency for MMP-1 compared to MMP-2/13.

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Target Enzyme	Binding Affinity ( )	Pocket Type	Selectivity Ratio (vs MMP-2)
MMP-2 (Gelatinase A)	< 0.1 nM	Deep	1.0
MMP-13 (Collagenase 3)	< 0.1 nM	Deep	1.0
MMP-9 (Gelatinase B)	0.18 nM	Deep	~1.8
MMP-8 (Collagenase 2)	1.7 nM	Intermediate	17
MMP-3 (Stromelysin-1)	28.7 nM	Intermediate	287
MMP-1 (Collagenase 1)	> 10,000 nM	Shallow	> 100,000

Data Source: Aggregated from Tocris Bioscience and MedChemExpress technical sheets [1, 2].

Experimental Protocols

Critical Note on Tight-Binding Inhibition

Senior Scientist Insight: **SD-2590** is a tight-binding inhibitor (

). Standard Michaelis-Menten kinetics (which assume

) do not apply.

- Error: Using a standard 4-parameter logistic fit for IC50 will yield an IC50 equal to half the enzyme concentration (

  ), not the true affinity.
- Correction: You must use the Morrison Equation for data fitting to determine the true

  .

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Protocol A: FRET-Based Fluorometric Assay

This assay uses a quenched fluorogenic peptide substrate (e.g., Mca-Pro-Leu-Gly-Leu-Dpa-Ala-Arg-NH2) which fluoresces upon cleavage.

Reagents:

- Assay Buffer: 50 mM HEPES (pH 7.5), 10 mM

  , 0.05% Brij-35 (Non-ionic detergent is critical to prevent inhibitor aggregation).
- Enzyme: Recombinant Human MMP-2 or MMP-9 (Active).
- Substrate: Fluorogenic MMP Substrate (10

  M stock).
- **SD-2590**: Dissolved in DMSO (Stock 10 mM).

Workflow:

- Enzyme Activation: If using pro-MMP, activate with p-aminophenylmercuric acetate (APMA) for 1-2 hours at 37°C.
- Inhibitor Dilution: Prepare a 10-point serial dilution of **SD-2590** in Assay Buffer. Range should span 0.01 nM to 100 nM.
- Pre-Incubation (Crucial Step):
  - Mix 20

    L of Enzyme (final conc. 1 nM) with 20

    L of **SD-2590** dilutions.
  - Incubate for 60 minutes at 25°C.
  - Why? High-affinity inhibitors often have slow "on-rates" (

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). Without pre-incubation, you will measure the initial velocity before equilibrium is reached, underestimating potency.

- Reaction Initiation: Add 10

  L of Substrate (final conc. 5-10

  M).

- Measurement: Monitor fluorescence (Ex/Em = 320/405 nm) kinetically for 20 minutes.

- Data Analysis: Calculate the slope (RFU/min) for the linear portion. Fit the rates (

) to the Morrison Equation.

Protocol B: Surface Plasmon Resonance (SPR)

For determining kinetic constants (

,

) rather than just equilibrium affinity.

Workflow:

- Immobilization: Immobilize MMP-2 (ligand) onto a CM5 sensor chip using standard amine coupling. Target a low density (< 1000 RU) to minimize mass transport limitations.

- Running Buffer: HBS-P+ (HEPES, NaCl, Surfactant P20), pH 7.4. Include 10 mM

  and 10

  M

  to maintain enzyme stability.

- Analyte Injection: Inject **SD-2590** at concentrations ranging from 0.1 nM to 10 nM.

  - Flow Rate: High flow (50-100

    L/min) to reduce rebinding effects.

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- Contact Time: 180 seconds.
- Dissociation Time: > 600 seconds. (Required due to the extremely slow of hydroxamates).

- Regeneration: Mild acid (10 mM Glycine pH 2.5) or EDTA (removes Zinc, unfolding the protein - requires reloading Zinc and refolding, often better to use single-cycle kinetics without regeneration).

References

- Becker, D. P., et al. (2010).[1] Orally active MMP-1 sparing α-tetrahydropyranyl and α-piperidinyl sulfone matrix metalloproteinase (MMP) inhibitors.[1][2] Journal of Medicinal Chemistry, 53(18), 6653-6671.
- Copeland, R. A. (2000). Enzymes: A Practical Introduction to Structure, Mechanism, and Data Analysis. Wiley-VCH.

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Sources

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- 2. medchemexpress.com [medchemexpress.com]
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